

Application Notes: High-Throughput Screening for GPR17 Modulator-1

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Compound of Interest

Compound Name: *GPR17 modulator-1*

Cat. No.: *B15612957*

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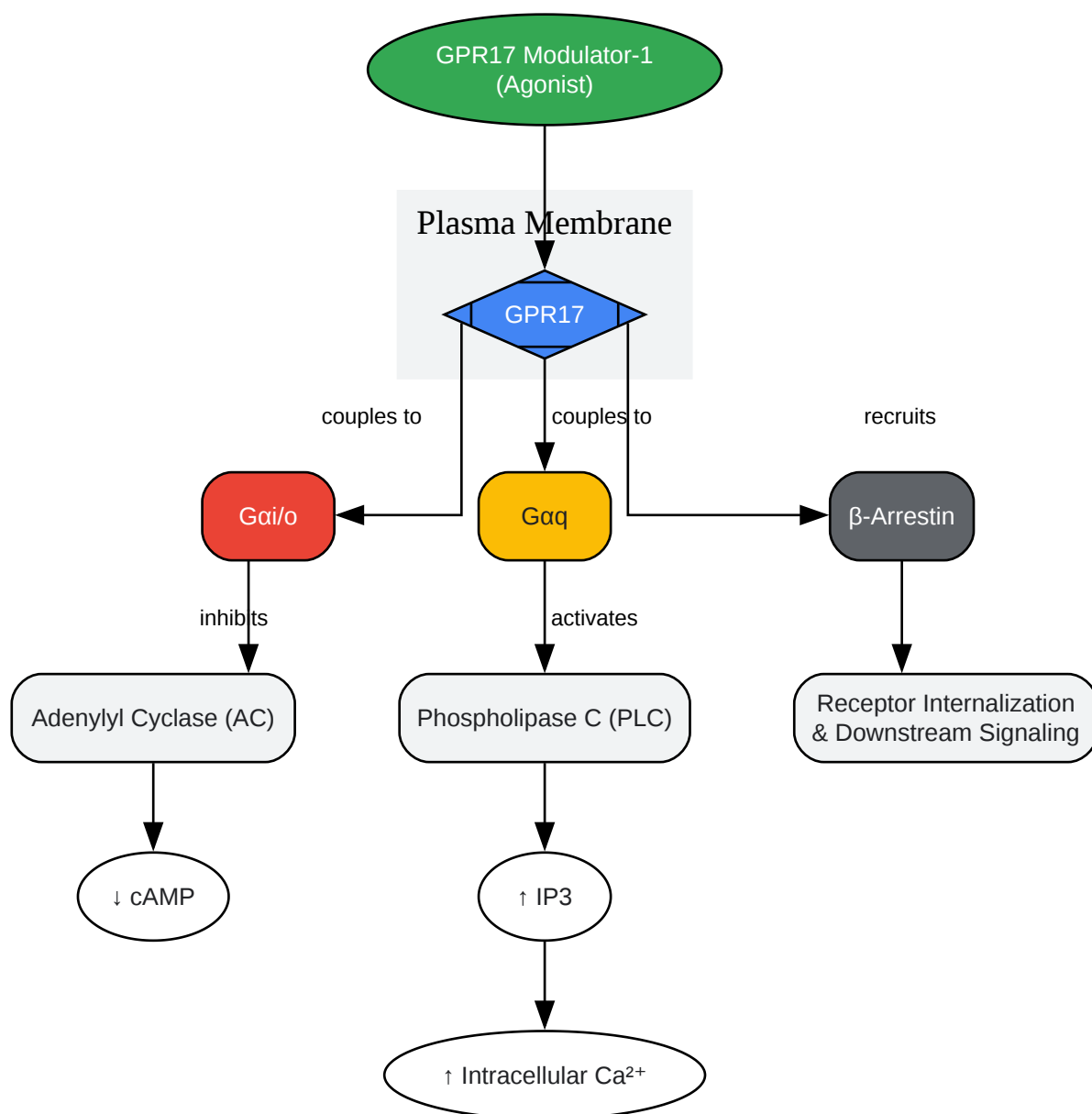
Audience: Researchers, scientists, and drug development professionals.

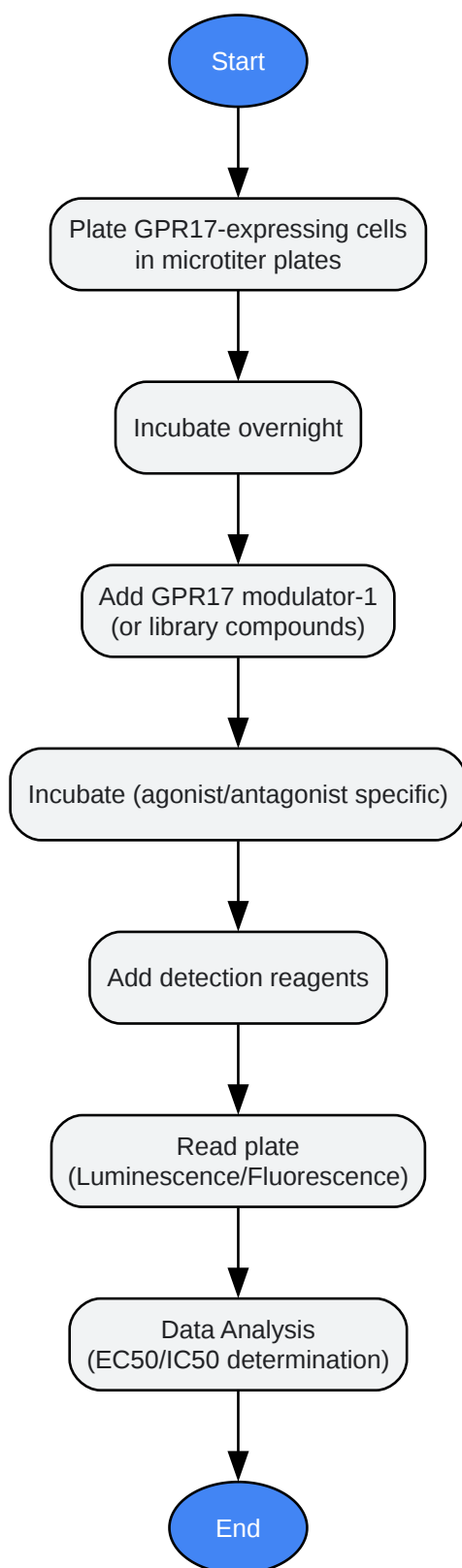
Introduction:

GPR17, a G protein-coupled receptor, has emerged as a significant therapeutic target, primarily implicated in central nervous system pathologies such as multiple sclerosis and ischemic brain injury. It acts as a key regulator of oligodendrocyte differentiation, a process crucial for myelination and remyelination.[1][2] GPR17 signaling is complex, involving coupling to both Gai/o and Gαq proteins. Activation of the Gai/o pathway leads to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP), while Gαq coupling stimulates phospholipase C, resulting in an increase in intracellular calcium (Ca²⁺).[3][4][5][6] This dual signaling capacity makes GPR17 an intriguing but challenging target for drug discovery. High-throughput screening (HTS) assays are essential for identifying and characterizing novel GPR17 modulators. This document provides detailed application notes and protocols for the use of **GPR17 modulator-1** in various HTS formats.

GPR17 Signaling Pathway

The diagram below illustrates the primary signaling cascades initiated by GPR17 activation.





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